

A Technical Guide to the Physicochemical Function and Safety Assessment of Triisopropyl Citrate

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Compound of Interest

Compound Name: *Triisopropyl citrate*

Cat. No.: *B1609684*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triisopropyl citrate is a triester of isopropyl alcohol and citric acid. While the term "mechanism of action" in a pharmaceutical context typically refers to a specific biochemical interaction with a biological target, for **triisopropyl citrate**, its "action" is defined by its physicochemical properties and functions, primarily within cosmetic and personal care formulations. This technical guide delineates the functional roles of **triisopropyl citrate**, summarizes its safety assessment, and provides an overview of the methodologies used to evaluate its properties. There is currently no scientific evidence to suggest that **triisopropyl citrate** has a specific pharmacological or biological mechanism of action on cellular signaling pathways.

Physicochemical Properties and Functional Roles

Triisopropyl citrate is primarily utilized in the cosmetics industry for its multifunctional properties as an emollient, solvent, and plasticizer. Its utility in various formulations stems from these key functions.

Table 1: Functional Roles and Properties of **Triisopropyl Citrate**

Functional Role	Description
Emollient	As an emollient, triisopropyl citrate helps to soften and smooth the skin by forming a protective barrier that reduces water loss.
Solvent	It acts as a non-aqueous solvent, capable of dissolving other substances in a formulation to create a homogenous mixture.
Plasticizer	In products like nail polish and hair spray, it imparts flexibility and prevents brittleness in the film formed by the product.
Wetting Agent	It can also function as a wetting agent for pigments, aiding in their dispersion within a formulation.

Experimental Protocols: Safety and Functional Assessment

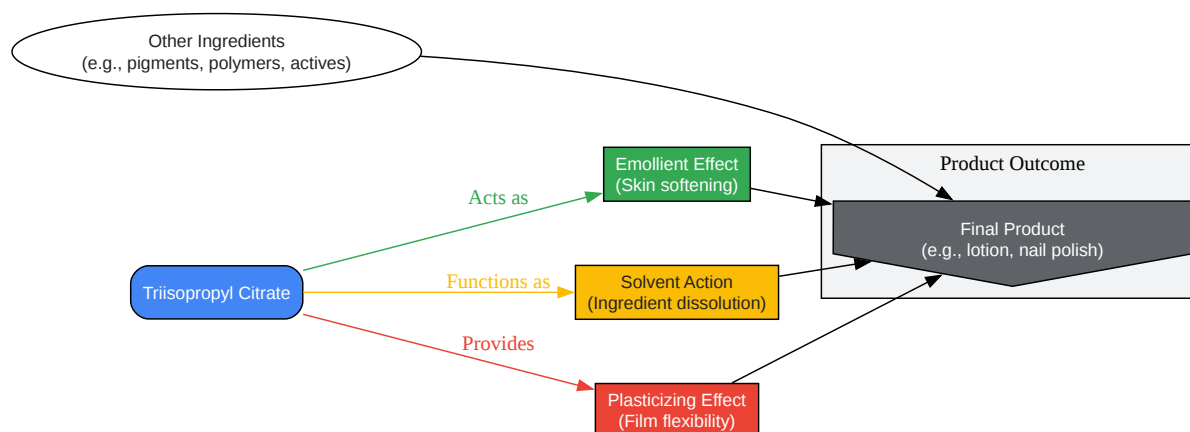
The safety and functional properties of cosmetic ingredients like **triisopropyl citrate** are evaluated through a series of standardized tests. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **triisopropyl citrate** and concluded it is safe for use in cosmetics.

Key toxicological and safety assessments include:

- **Acute Oral Toxicity:** Studies on rats have shown that **triisopropyl citrate** has a low acute oral toxicity, with an LD50 greater than 5 g/kg.
- **Dermal Irritation and Sensitization:** In clinical tests on humans, **triisopropyl citrate** was found to be non-irritating and non-sensitizing to the skin.
- **Ocular Irritation:** Animal studies have indicated that it is not an eye irritant.
- **Genotoxicity:** It has been found to be non-mutagenic in bacterial reverse mutation assays.

Visualization of Functional Roles

The following diagram illustrates the functional roles of **triisopropyl citrate** within a cosmetic formulation.



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Caption: Functional roles of **triisopropyl citrate** in a cosmetic formulation.

Conclusion

Triisopropyl citrate is a versatile cosmetic ingredient whose "mechanism of action" is rooted in its physicochemical properties rather than biological interactions. It functions effectively as an emollient, solvent, and plasticizer, contributing to the desired texture, stability, and performance of a wide range of personal care products. Its safety has been well-established through standard toxicological assessments. For professionals in drug development, it is crucial to distinguish such functional excipients from active pharmaceutical ingredients that exhibit specific pharmacological effects.

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